

# How to synthesize Epitulipinolide diepoxide in the lab

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Compound of Interest

Compound Name: Epitulipinolide diepoxide

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However, I can provide general information about **Epitulipinolide diepoxide** based on publicly available scientific literature.

### General Information on Epitulipinolide diepoxide

Chemical Classification and Source: **Epitulipinolide diepoxide** is a natural compound classified as a sesquiterpenoid and a terpene lactone. It is isolated from the herbs of Liriodendron chinense and the leaves of Liriodendron tulipifera.

Chemical Formula: C17H22O6

Molecular Weight: 322.4 g/mol

Physical Properties: It is typically a powder that is soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

### **Reported Biological Activity**

Scientific research has indicated that **Epitulipinolide diepoxide** exhibits several biological activities, primarily studied in laboratory settings. These include:



- Cytotoxic Activity: It has shown cytotoxicity against certain cancer cell lines, including A375 melanoma cells (with an IC50 of 52.03 μM) and KB cells.
- Antioxidative and Chemopreventive Activities: Studies suggest it has antioxidative and chemopreventive properties in skin melanoma cells and can significantly inhibit their proliferation.
- Antitumor Properties: It is listed as a compound with potential antitumor activity. Research
  has explored its role in inducing apoptosis in bladder cancer cells by inhibiting the
  ERK/MAPK signaling pathway.

For detailed experimental procedures, quantitative data, and specific protocols, it is recommended to consult peer-reviewed scientific journals and chemical databases. Access to these resources is typically available through academic institutions, research organizations, and specialized chemical suppliers.

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